

Difenzoquat Tank Mixes with Broadleaf Herbicides: A Comparative Guide on Efficacy

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Compound of Interest

Compound Name: *Difenzoquat*

Cat. No.: *B1210283*

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This guide provides a comparative analysis of the efficacy of tank-mixing the post-emergence herbicide **difenzoquat** with various broadleaf herbicides. **Difenzoquat** is primarily used for the control of wild oats (*Avena fatua*) in cereal crops such as barley and wheat. Tank-mixing with broadleaf herbicides allows for a broader spectrum of weed control in a single application. This guide summarizes available experimental data, outlines experimental protocols, and presents logical relationships through diagrams to aid in research and development.

Efficacy of Difenzoquat Tank Mixes: A Comparative Overview

The following tables summarize the available data on the efficacy of **difenzoquat** tank mixes with common broadleaf herbicides. It is important to note that much of the publicly available research on this specific topic is dated, and there is a need for more recent and comprehensive studies with detailed quantitative data on a wider range of broadleaf weed species.

Table 1: Efficacy of **Difenzoquat** Tank Mixes with Broadleaf Herbicides on Weed Control

Tank Mix Combination	Target Crop(s)	Broadleaf Weed(s) Controlled	Efficacy Notes	Source(s)
Difenzoquat + MCPA ester	Barley	Tartary buckwheat (Fagopyrum tataricum)	Considered a highly compatible mix. Provides effective control of both wild oat and Tartary buckwheat. The ester formulation of MCPA does not reduce the efficacy of difenzoquat against wild oats.	[1]
Difenzoquat + Bromoxynil + MCPA	Barley	Tartary buckwheat (Fagopyrum tataricum)	A compatible and effective mixture for the control of wild oat and Tartary buckwheat.	[1]
Difenzoquat + Amine formulations of broadleaf herbicides (e.g., MCPA amine, 2,4-D amine)	Barley	General broadleaf weeds	Antagonistic Interaction: Amine formulations have been shown to reduce the herbicidal activity of difenzoquat on wild oats.	[1]
Difenzoquat + Chlorsulfuron	Spring Wheat, Durum Wheat	General broadleaf weeds	Mixed results on crop safety. One study reported	[2]

			no injury to spring wheat, while another observed stand reduction and stunting in durum wheat, although yields were not ultimately affected. No antagonism was observed for weed control.
			Tank mixes had no adverse effect on wild oat control. Barley yields tended to be higher in plots with difenzoquat- broadleaf herbicide mixtures compared to difenzoquat alone, suggesting effective broadleaf weed control.
Difenzoquat + Various Broadleaf Herbicides (unspecified)	Barley, Spring Wheat, Durum Wheat	Common lambsquarters (Chenopodium album) and other broadleaf weeds	

Table 2: Crop Tolerance to **Difenzoquat** Tank Mixes with Broadleaf Herbicides

Tank Mix Combination	Crop(s)	Crop Safety Notes	Source(s)
Difenzoquat + MCPA ester	Barley	Generally safe.	[1]
Difenzoquat + Bromoxynil + MCPA	Barley	Generally safe.	[1]
Difenzoquat + Amine formulations of broadleaf herbicides	Barley	While antagonistic to wild oat control, specific crop injury data from the combination is limited in the provided sources.	[1]
Difenzoquat + Chlorsulfuron	Spring Wheat, Durum Wheat	Potential for crop injury. One study reported no adverse effects on spring wheat, while another noted stand reduction and stunting in 'Era' spring wheat, though the crop recovered without yield loss.	[2]
Difenzoquat + Various Broadleaf Herbicides (unspecified)	Barley, Spring Wheat, Durum Wheat	No significant crop injury was reported. Barley tolerance to difenzoquat is excellent, while spring wheat tolerance can be cultivar-dependent.	

Experimental Protocols

Detailed experimental protocols for the cited studies are not fully available in the public domain. However, a general protocol for conducting field trials to evaluate the efficacy of herbicide tank mixes can be outlined as follows.

Objective: To evaluate the efficacy and crop safety of **difenzoquat** tank-mixed with various broadleaf herbicides for the control of wild oats and a spectrum of broadleaf weeds in a specific cereal crop (e.g., barley or spring wheat).

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of three to four replications.
- Plot Size: Sufficiently large to minimize edge effects and allow for accurate yield assessment (e.g., 10 by 24 feet).
- Treatments:
 - Untreated Control (weedy check)
 - Hand-weeded Control (weed-free check)
 - **Difenzoquat** applied alone at the recommended rate.
 - Broadleaf herbicide 'A' (e.g., MCPA ester) applied alone at the recommended rate.
 - **Difenzoquat** + Broadleaf herbicide 'A' tank mix.
 - Broadleaf herbicide 'B' (e.g., Bromoxynil + MCPA) applied alone at the recommended rate.
 - **Difenzoquat** + Broadleaf herbicide 'B' tank mix.
 - (Continue for all broadleaf herbicides being tested).

Materials and Methods:

- Site Selection: A field with a known history of uniform infestation of wild oats and a diverse population of broadleaf weeds.

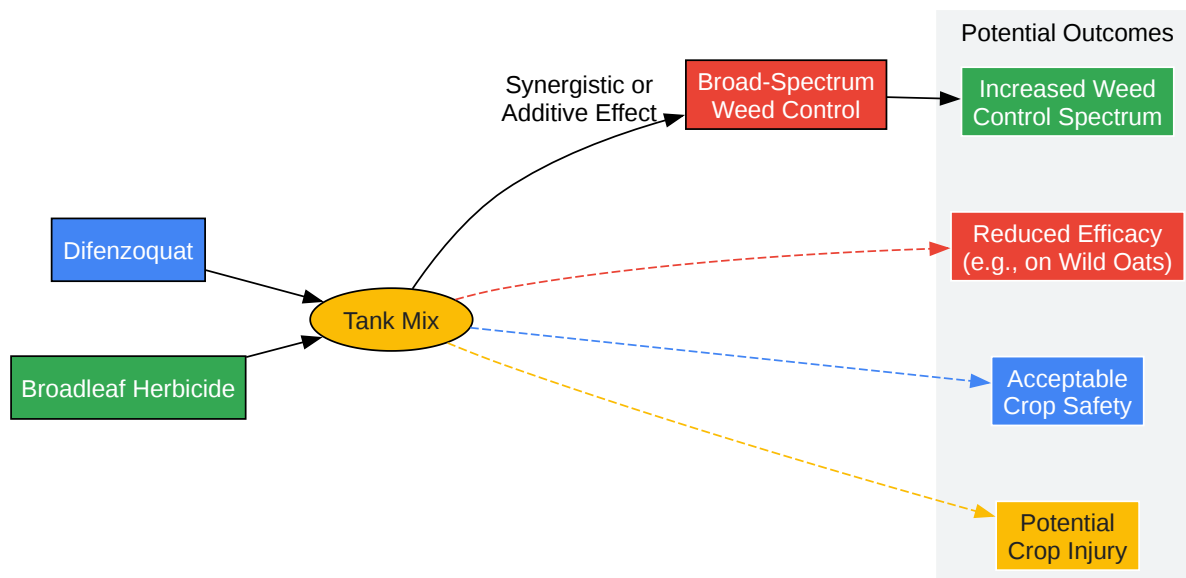
- Crop Husbandry: Follow standard agronomic practices for the region regarding soil preparation, fertilization, seeding rate, and crop variety.
- Herbicide Application:
 - Use a calibrated backpack or bicycle-wheel sprayer equipped with flat-fan nozzles to ensure uniform application.
 - Apply herbicides at the recommended crop and weed growth stage (e.g., 2-4 leaf stage for weeds).
 - Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Data Collection:
 - Weed Control Efficacy: Assess weed control visually as a percentage of the untreated control at set intervals (e.g., 7, 14, 28, and 56 days after treatment - DAT). For more quantitative data, weed density (counts per unit area) and biomass (dry weight per unit area) should be collected.
 - Crop Injury: Visually assess crop injury (e.g., chlorosis, necrosis, stunting) on a percentage scale at the same intervals as weed control assessment.
 - Crop Yield: Harvest the center of each plot and determine the grain yield, adjusting for moisture content.

Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Fisher's Protected LSD or Tukey's HSD at $P \leq 0.05$) to determine significant differences between treatment means.

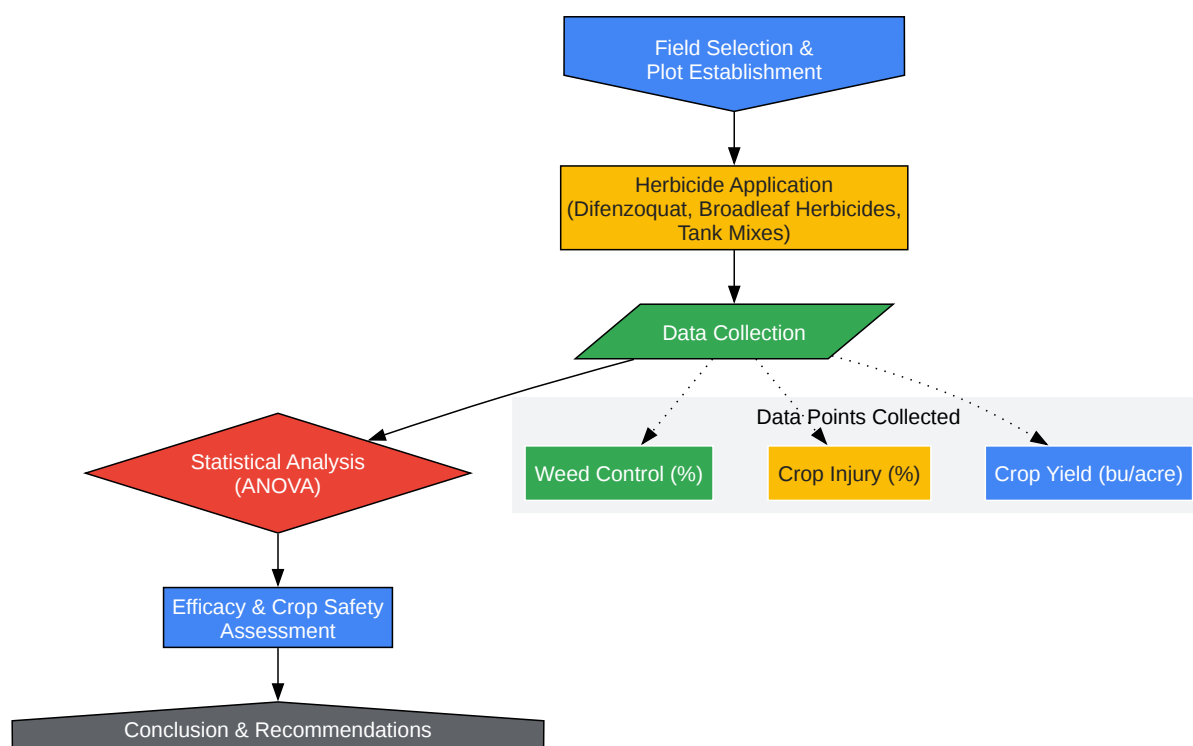
Visualizing Logical Relationships

The following diagrams illustrate the key concepts and workflows related to the evaluation of **difenzoquat** tank mixes.



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Caption: Logical relationships of **difenzoquat** tank mixes.



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Caption: Workflow for a field trial evaluating herbicide tank mixes.

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References

- 1. Interaction between difenzoquat and other herbicides for wild oat and broadleaved weed control in barley (1978) | P. A. O'Sullivan | 18 Citations [scispace.com]
- 2. ars.usda.gov [ars.usda.gov]
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